

molecular weight of ethyl (3-formyl-1H-indol-2-yl)acetate

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Compound of Interest

Compound Name: ethyl (3-formyl-1H-indol-2-yl)acetate

Cat. No.: B159625

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An In-depth Technical Guide on **Ethyl (3-formyl-1H-indol-2-yl)acetate**

Introduction

Ethyl (3-formyl-1H-indol-2-yl)acetate is an indole derivative of significant interest in synthetic organic chemistry and drug discovery. The indole scaffold is a prevalent structural motif in numerous biologically active natural products and pharmaceutical agents. The presence of a formyl group at the C3 position and an acetate group at the C2 position makes this compound a versatile intermediate for the synthesis of more complex heterocyclic systems and potential therapeutic agents. This guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and its role as a precursor in the development of bioactive molecules.

Data Presentation

The key quantitative data for **ethyl (3-formyl-1H-indol-2-yl)acetate** are summarized in the table below for easy reference.

Property	Value	Citation
Molecular Weight	231.25 g/mol	[1]
Molecular Formula	C ₁₃ H ₁₃ NO ₃	[1]
CAS Number	129410-12-4	[1]
Hazard	Irritant	[1]

Experimental Protocols

Synthesis of **Ethyl (3-formyl-1H-indol-2-yl)acetate** via Vilsmeier-Haack Reaction

The Vilsmeier-Haack reaction is a widely used method for the formylation of electron-rich aromatic compounds, including indoles. The synthesis of **ethyl (3-formyl-1H-indol-2-yl)acetate** can be achieved by the formylation of the corresponding ethyl 1H-indole-2-acetate.

Materials:

- Ethyl 1H-indole-2-acetate
- Phosphorus oxychloride (POCl₃)
- N,N-Dimethylformamide (DMF)
- Appropriate solvent (e.g., dichloromethane)
- Sodium bicarbonate solution
- Water
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

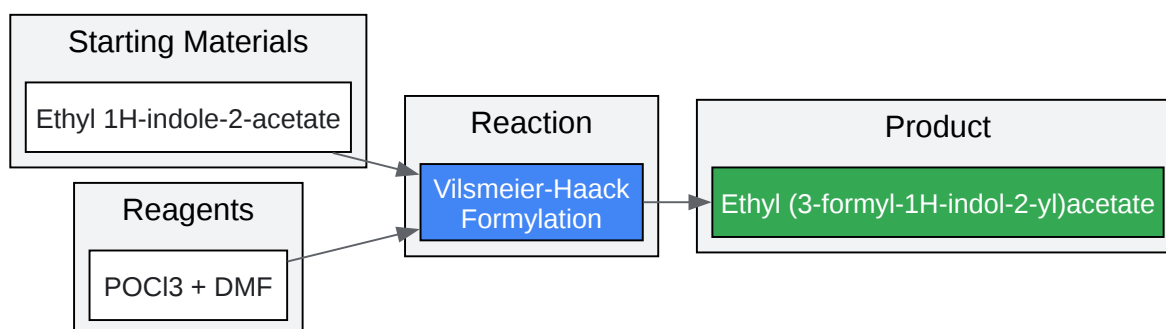
- Preparation of the Vilsmeier Reagent: In a flask maintained under an inert atmosphere (e.g., nitrogen or argon) and cooled in an ice bath, slowly add phosphorus oxychloride to N,N-

dimethylformamide with stirring. This exothermic reaction forms the electrophilic chloromethylenemorpholinium chloride (Vilsmeier reagent).

- **Formylation Reaction:** Dissolve the starting material, ethyl 1H-indole-2-acetate, in a suitable dry solvent such as dichloromethane. To this solution, add the freshly prepared Vilsmeier reagent dropwise at a low temperature (typically 0-5 °C). The reaction mixture is then stirred at room temperature for a specified period, during which the formylation at the electron-rich 3-position of the indole ring occurs. The progress of the reaction can be monitored by thin-layer chromatography (TLC).[2]
- **Work-up and Isolation:** Upon completion of the reaction, the mixture is carefully poured into ice water to quench the reaction. The resulting solution is then neutralized by the slow addition of a saturated sodium bicarbonate solution until the pH is neutral or slightly basic.
- **Extraction and Purification:** The aqueous layer is extracted multiple times with a suitable organic solvent like ethyl acetate. The combined organic layers are then washed with brine, dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Final Product:** The crude product is then purified, typically by column chromatography on silica gel, to yield the pure **ethyl (3-formyl-1H-indol-2-yl)acetate**. [3]

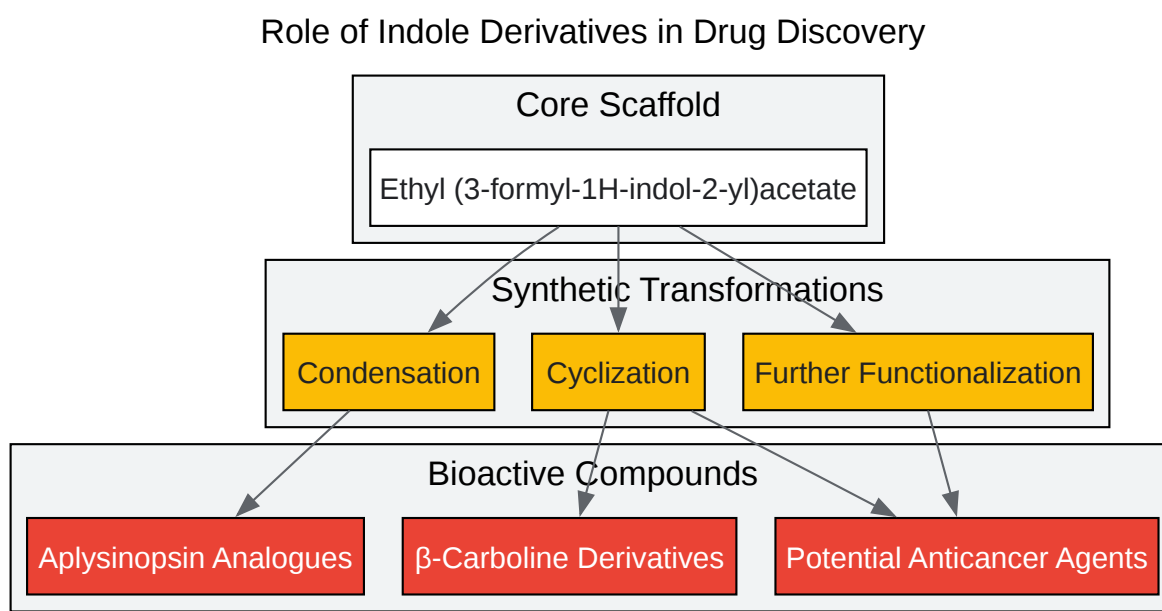
Visualizations

Synthesis Workflow for Ethyl (3-formyl-1H-indol-2-yl)acetate



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Caption: Vilsmeier-Haack synthesis of the target compound.

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Caption: Pathway from indole intermediate to bioactive compounds.

Biological Significance and Applications

Indole derivatives are a cornerstone in medicinal chemistry due to their wide range of biological activities. 1H-indole-3-carboxaldehyde and its derivatives serve as crucial intermediates in the synthesis of biologically active compounds and indole alkaloids.[4] **Ethyl (3-formyl-1H-indol-2-yl)acetate**, as a functionalized indole, is a valuable precursor for creating diverse molecular architectures.

The strategic placement of the formyl and acetate groups allows for a variety of chemical transformations. For instance, the formyl group can readily undergo condensation reactions, while the ester can be hydrolyzed or otherwise modified. Research has shown that similar structures, such as ethyl 3-formyl-1H-indole-2-carboxylate, are used in the preparation of

aplysinsin and β -carboline thiohydantoin analogues, which are classes of compounds with known biological activities.[5] Furthermore, indole-based compounds are actively investigated for their potential as anticancer, antimicrobial, and anti-inflammatory agents.[3][6] The synthesis of various substituted indoles is a key area of research in the development of new therapeutic agents.

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